Application Notes and Protocols: Long-Term Stability of UAMC-3203 Hydrochloride Solutions

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Compound of Interest

Compound Name:	*UAMC-3203 hydrochloride*
Cat. No.:	*B2603605*

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Introduction

UAMC-3203 is a potent and selective small-molecule inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.[1] With an IC50 value as low as 10-12 nM for inhibiting erastin-induced ferroptosis, UAMC-3203 has demonstrated significant therapeutic potential in preclinical models of ischemia-reperfusion injury, organ damage, and other ferroptosis-driven pathologies.[2][3][4] Compared to the first-generation ferroptosis inhibitor Ferrostatin-1, UAMC-3203 exhibits superior metabolic stability and solubility.[5]

Reliable and reproducible experimental outcomes depend on the chemical stability of the compound under investigation. These application notes provide a comprehensive summary of the known long-term stability of **UAMC-3203 hydrochloride** in various solution forms and offer detailed protocols for storage, handling, and stability assessment.

Physicochemical Properties and Stability Summary

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UAMC-3203 hydrochloride is a white to off-white crystalline solid.[6] Understanding its stability profile is critical for designing experiments, preparing formulations, and interpreting results.

Table 1: Chemical and Physical Properties of **UAMC-3203 Hydrochloride**

Property	Value	Reference
Formal Name	**4-(cyclohexylamino)-3-[(phenylmethyl)amino]-N-[2-(1-piperazinyl)ethyl]-benzenesulfonamide, monohydrochloride**	**[1]**
CAS Number	2271358-65-5	[1]
Molecular Formula	$C_{25}H_{37}N_5O_2S \cdot HCl$	[1]
Formula Weight	508.1 g/mol	[1]
Purity	≥98%	[1]

| Solubility | DMSO: 25 mg/mLDMF: 10 mg/mLDMSO:PBS (pH 7.2) (1:3): 0.25 mg/mL |[1] |

Long-Term Stability Data

A published study investigated the chemical stability of a 100 µM UAMC-3203 solution in phosphate-buffered saline (PBS) at pH 7.4 over 30 days. The results demonstrate high stability under various common laboratory conditions.[7]

Table 2: Stability of 100 µM UAMC-3203 in PBS (pH 7.4) over 30 Days

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Storage Condition	Protection	% of Initial Concentration Remaining (Day 30)	Final pH (Day 30)	Reference
4°C	**Light-protected**	**~90%**	**7.5 - 7.6**	**[7]**
25°C (Room Temp)	Light-protected	~90%	7.5 - 7.6	[7]
25°C (Room Temp)	Exposed to Light	~90%	7.5 - 7.6	[7]

| 37°C | Light-protected | ~90% | 7.5 - 7.6 |[7] |

Recommended Storage Conditions

Proper storage is essential to maintain the integrity of **UAMC-3203 hydrochloride** in both its solid form and as stock solutions.

Table 3: Recommended Storage Conditions for **UAMC-3203 Hydrochloride**

Form	Solvent	Storage Temperature	Duration	Recommendations	Reference
Solid Powder	**N/A**	**-20°C**	**≥ 3-4 years**	**Store sealed, away from moisture and light.**	**[1][8]**
Stock Solution	DMSO	-80°C	6 - 12 months	Aliquot to avoid repeated freeze-thaw cycles.	[6][8]

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| Stock Solution | DMSO | -20°C | 1 month | Store sealed, away from moisture and light. |[6][8] |

Experimental Protocols

The following protocols provide detailed methodologies for the preparation and stability assessment of **UAMC-3203 hydrochloride** solutions.

Protocol: Preparation of Stock Solutions

This protocol describes the preparation of a concentrated stock solution, typically in dimethyl sulfoxide (DMSO), which can be further diluted in aqueous buffers for experiments.

Materials:

- **UAMC-3203 Hydrochloride** (solid powder)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- Equilibrate the **UAMC-3203 hydrochloride** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **UAMC-3203 hydrochloride** powder using a calibrated balance and place it into a sterile vial.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., 10 mM or 50 mg/mL).[9] Using fresh DMSO is critical as absorbed moisture can reduce solubility.[8]
- Cap the vial tightly and vortex thoroughly. If needed, use brief sonication to aid dissolution.[9]

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- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 12 months) or -20°C for short-term storage (up to 1 month).[8]

Protocol: Long-Term Stability Assessment

This protocol outlines a general procedure for conducting a long-term stability study of **UAMC-3203 hydrochloride** in an aqueous solution, based on established pharmaceutical testing principles.[10][11]

Objective: To determine the rate of degradation of UAMC-3203 in a specific aqueous formulation under various storage conditions.

Workflow for Stability Assessment

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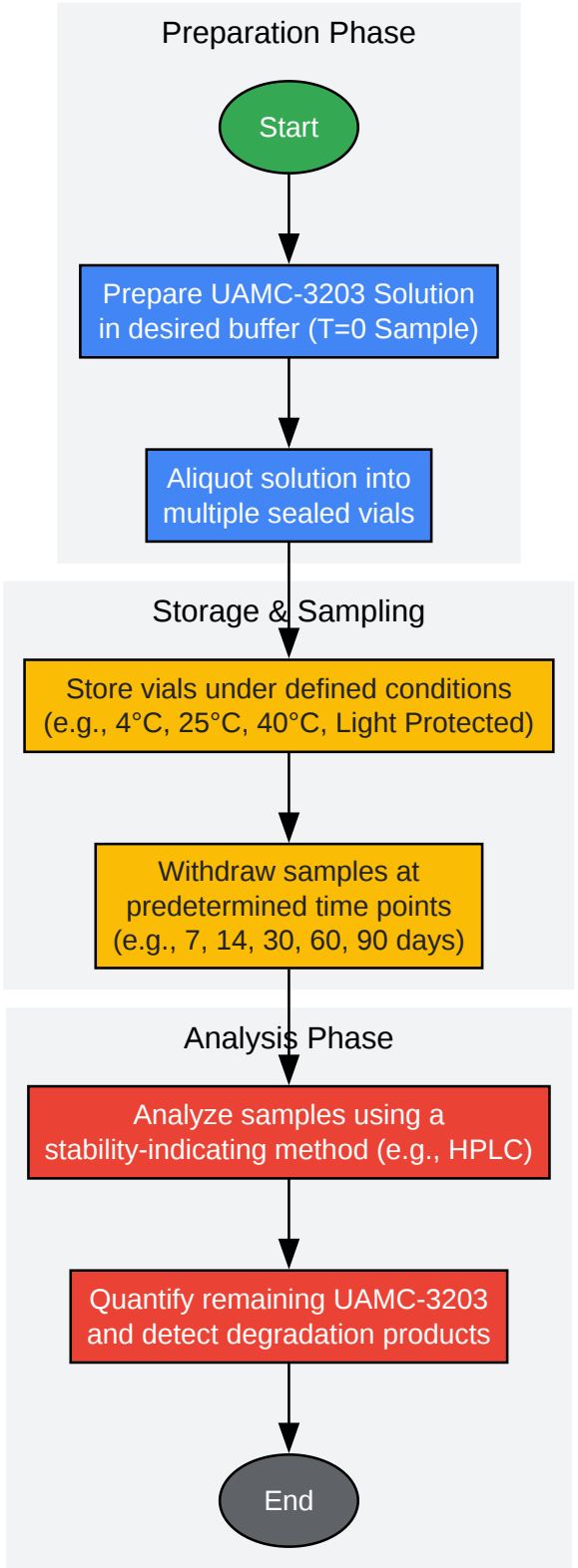

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Caption: Experimental workflow for assessing the long-term stability of UAMC-3203 solutions.

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Procedure:

- Preparation (T=0): Prepare a solution of **UAMC-3203 hydrochloride** at the desired concentration in the chosen buffer (e.g., 100 µM in PBS, pH 7.4). Analyze an initial sample immediately to establish the baseline (T=0) concentration.
- Aliquoting: Distribute the remaining solution into a sufficient number of vials for all planned time points and conditions. Use amber glass or opaque tubes to protect from light.
- Storage: Place the vials into controlled environmental chambers or incubators set to the desired conditions (e.g., 4°C, 25°C/60% RH, 40°C/75% RH).[11]
- Time Points: At each scheduled time point (e.g., 7, 14, 30, 60, 90 days), remove one vial from each storage condition for analysis.
- Analysis: Analyze the samples using a validated stability-indicating method, such as HPLC-UV (see Protocol 2.3), to quantify the remaining parent compound and detect any potential degradation products. Measure physical properties like pH and observe for any precipitation or color change.
- Data Evaluation: Plot the concentration of UAMC-3203 as a percentage of the initial concentration versus time for each condition to determine the stability profile.

Protocol: Representative Stability-Indicating HPLC-UV Method

This protocol provides a starting point for developing a High-Performance Liquid Chromatography (HPLC) method with UV detection to quantify UAMC-3203. Note: This method is representative and must be fully validated for specificity, linearity, precision, and accuracy according to ICH guidelines.[12]

Instrumentation & Columns:

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)

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Reagents:

- Mobile Phase A: Ammonium acetate buffer (e.g., 10 mM, pH 4.2)
- Mobile Phase B: Acetonitrile or Methanol
- Diluent: 50:50 mixture of Mobile Phase A and B

Chromatographic Conditions:

Parameter	Suggested Condition
Mobile Phase	**Gradient elution. Start with a higher percentage of Mobile Phase A, increasing the percentage of Mobile Phase B over the run to elute the compound and any potential degradation products.**
Flow Rate	1.0 mL/min
Column Temperature	25°C - 30°C
Detection Wavelength	237 nm or 286 nm[3]
Injection Volume	10 - 20 µL

| Run Time | ~10 - 15 minutes (adjust to ensure elution of all peaks) |

Forced Degradation: To ensure the method is "stability-indicating," forced degradation studies should be performed on a sample of UAMC-3203.[12][13] This involves subjecting the drug to harsh conditions (e.g., strong acid, strong base, oxidation, heat, and light) to intentionally generate degradation products. The HPLC method must be able to separate the intact UAMC-3203 peak from all generated degradation product peaks.

Mechanism of Action: Ferroptosis Inhibition

UAMC-3203 functions as a lipophilic radical-trapping antioxidant.[14] It inhibits ferroptosis by directly halting the lipid peroxidation chain reaction within cell membranes. This process is characterized by the iron-dependent accumulation of lipid reactive oxygen species (ROS),

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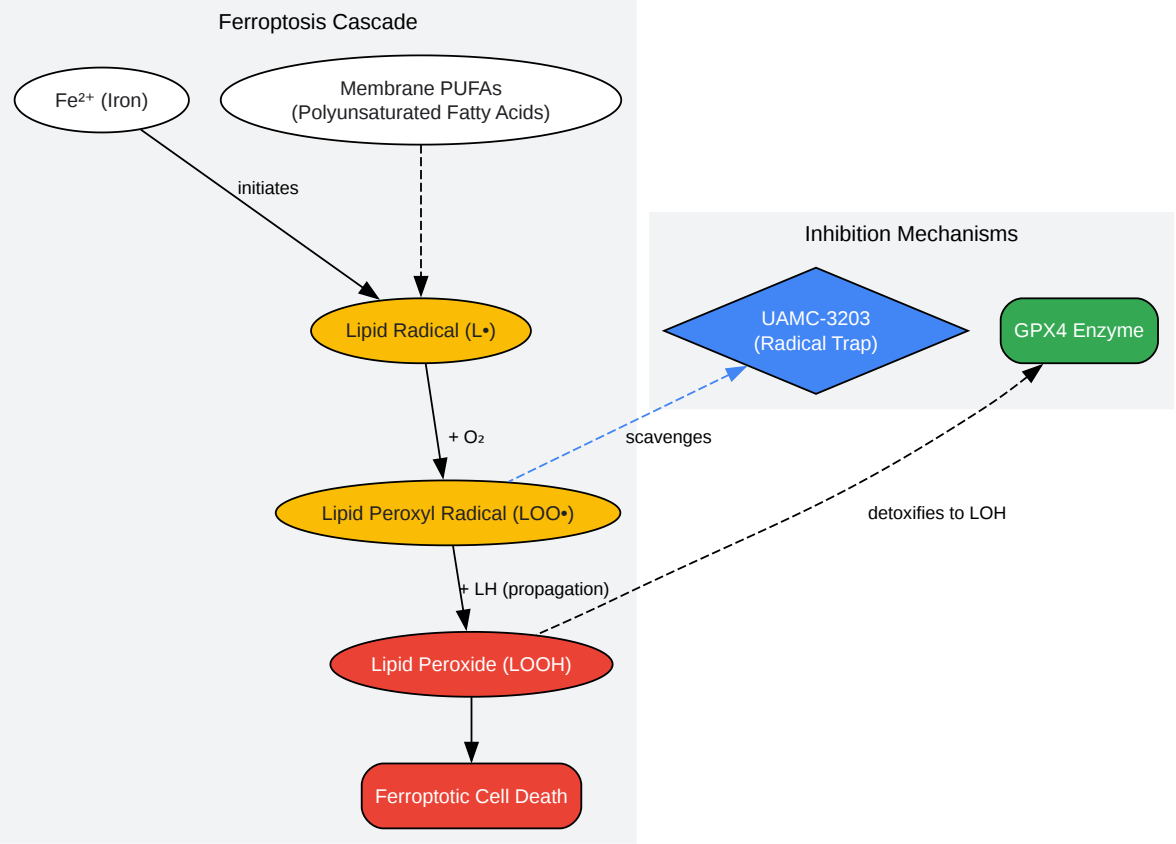
which is normally counteracted by the enzyme Glutathione Peroxidase 4 (GPX4).[15][16] When GPX4 is inhibited or overwhelmed, lipid peroxidation proceeds unchecked, leading to membrane damage and cell death. UAMC-3203 acts downstream in this pathway to prevent the propagation of lipid radicals.

Ferroptosis Inhibition Pathway by UAMC-3203



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Caption: UAMC-3203 inhibits ferroptosis by trapping lipid peroxyl radicals, halting the chain reaction.

Conclusion

UAMC-3203 hydrochloride demonstrates excellent long-term stability in aqueous solutions at pH 7.4 for at least 30 days under refrigerated, room temperature, and 37°C conditions.[7] For long-term storage, the solid powder should be kept at -20°C, and stock solutions in DMSO should be aliquoted and stored at -80°C to ensure maximum potency and prevent degradation from repeated freeze-thaw cycles.[8] The provided protocols offer a robust framework for the preparation, handling, and stability assessment of UAMC-3203 solutions, enabling researchers to conduct reliable and reproducible experiments.

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